

Essential Safety and Operational Guidance for Handling Flt3-IN-15

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Flt3-IN-15

Cat. No.: B12414410

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Disclaimer: As of the latest update, a specific Safety Data Sheet (SDS) for **Flt3-IN-15** is not publicly available. The following guidance is based on the safety information for a structurally similar compound, Flt3-IN-3, general laboratory safety protocols for handling potent chemical compounds, and available toxicological data for **Flt3-IN-15**. It is imperative to supplement this information with a thorough risk assessment conducted by your institution's environmental health and safety (EHS) department before commencing any work.

Flt3-IN-15 is a highly potent and orally active Flt3 inhibitor.[1] Due to its potency, extreme caution should be exercised during handling to prevent exposure. The following sections provide essential safety and logistical information for researchers, scientists, and drug development professionals.

Hazard Identification and Toxicological Information

Based on the available data for similar compounds and preliminary data for **Flt3-IN-15**, the primary hazards are anticipated to be acute oral toxicity and high aquatic toxicity.[2]

Known Hazards:

- **Acute Oral Toxicity:** A safety data sheet for the related compound Flt3-IN-3 classifies it as "Harmful if swallowed" (Acute toxicity, Oral, Category 4).[2]
- **Aquatic Toxicity:** Flt3-IN-3 is classified as "Very toxic to aquatic life with long lasting effects" (Acute aquatic toxicity, Category 1; Chronic aquatic toxicity, Category 1).[2]

Toxicological Data for **Flt3-IN-15**:

Data Point	Value	Species	Route	Source
IC ₅₀ (FLT3)	0.87 nM	-	In vitro	[1]
IC ₅₀ (FLT3/D835Y)	0.32 nM	-	In vitro	[1]
GI ₅₀ (MV4-11 cells)	1 nM	-	In vitro	[1]
LD ₅₀	4,950 mg/kg	Female Mouse	Oral	[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure risk. The following PPE is recommended when handling **Flt3-IN-15** in its solid form or in solution.

PPE Category	Recommendation	Rationale
Eye/Face Protection	ANSI-approved safety glasses with side shields or chemical splash goggles. A face shield should be worn in addition to goggles when there is a significant risk of splashing.	Protects eyes from dust particles and liquid splashes.
Hand Protection	Nitrile gloves (minimum thickness of 0.11 mm) with a breakthrough time of at least 480 minutes.[3] Double-gloving is recommended.	Provides a barrier against skin contact. Double-gloving offers additional protection in case the outer glove is compromised.
Body Protection	A fully buttoned lab coat. For larger quantities or when there is a higher risk of contamination, a disposable chemical-resistant gown or coveralls should be worn.	Protects skin and personal clothing from contamination.
Respiratory Protection	For handling the powder outside of a certified chemical fume hood or other ventilated enclosure, a NIOSH-approved respirator (e.g., N95 or higher) is recommended.	Prevents inhalation of fine powder, which can be a primary route of exposure.
Foot Protection	Closed-toe shoes.	Protects feet from spills.

Handling and Storage Procedures

Engineering Controls:

- Ventilation: All handling of **Flt3-IN-15** powder should be conducted in a certified chemical fume hood, a glove box, or a similar ventilated enclosure to minimize inhalation exposure.[2]

- Safety Equipment: An eyewash station and a safety shower should be readily accessible in the work area.[4]

Safe Handling Practices:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by covering surfaces with absorbent, disposable bench paper.
- Weighing: Weigh the powdered compound in a fume hood on a tared weigh boat. Use appropriate tools (e.g., anti-static spatula) to minimize aerosolization.
- Solution Preparation: When preparing solutions, add the solvent to the vial containing the **Flt3-IN-15** powder slowly to avoid splashing.
- General Hygiene: Avoid contact with skin, eyes, and clothing.[4] Do not eat, drink, or smoke in the laboratory.[2] Wash hands thoroughly after handling the compound, even if gloves were worn.[2][3]

Storage:

- Store **Flt3-IN-15** in a tightly sealed container in a cool, well-ventilated area.[2]
- For long-term storage, it is recommended to store the powder at -20°C and solutions at -80°C.[2]
- Keep away from direct sunlight and sources of ignition.[2]

Emergency Procedures

In Case of Accidental Exposure:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[4]
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: If swallowed, rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention and show the container or label to the medical personnel.[2]

Spill Response:

- Evacuate: Immediately evacuate the area and restrict access.
- Ventilate: Ensure the area is well-ventilated (if it is safe to do so).
- Contain: For small spills, carefully cover the spill with an absorbent material (e.g., vermiculite, sand, or earth).
- Clean-up: Wearing appropriate PPE, gently sweep or scoop the absorbed material into a labeled, sealable container for hazardous waste disposal. Avoid creating dust.
- Decontaminate: Clean the spill area with a suitable detergent and water.
- Dispose: Dispose of all contaminated materials as hazardous waste.

Disposal Plan

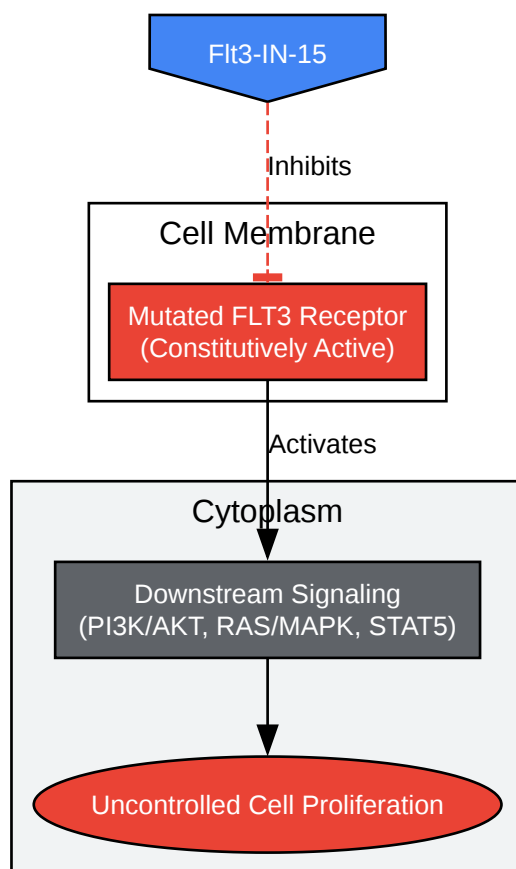
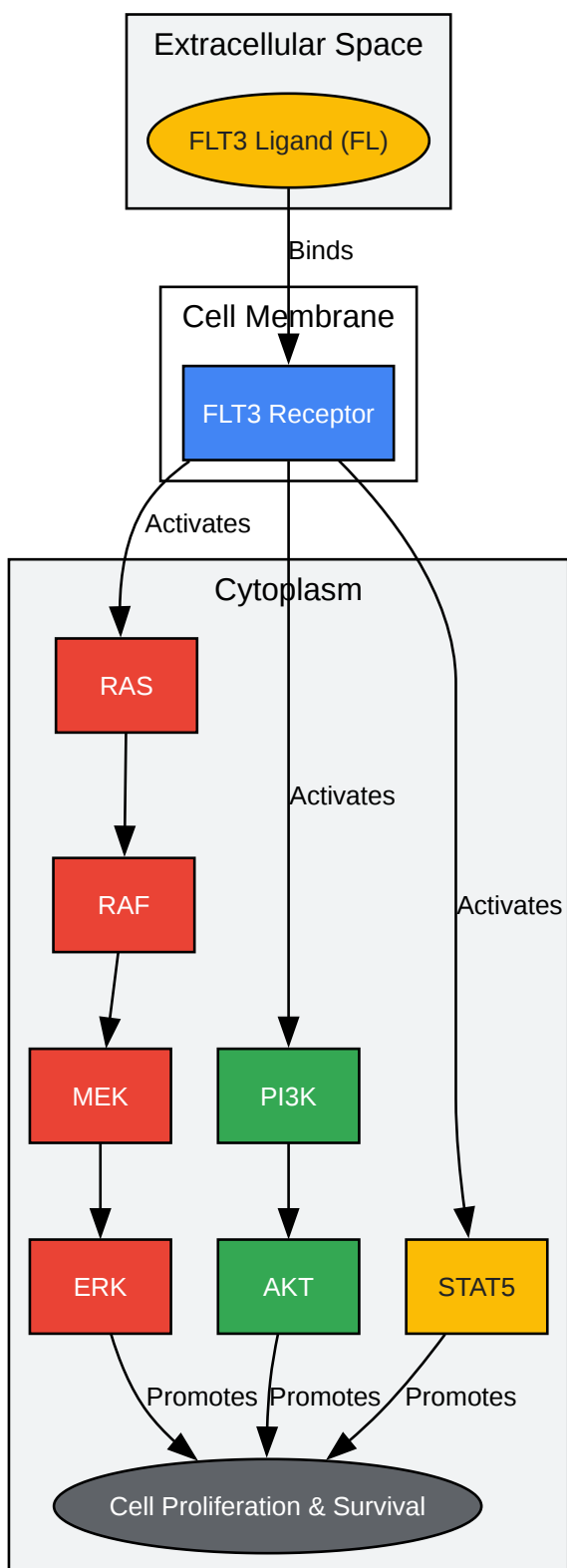
All waste materials contaminated with **Flt3-IN-15** must be treated as hazardous waste.

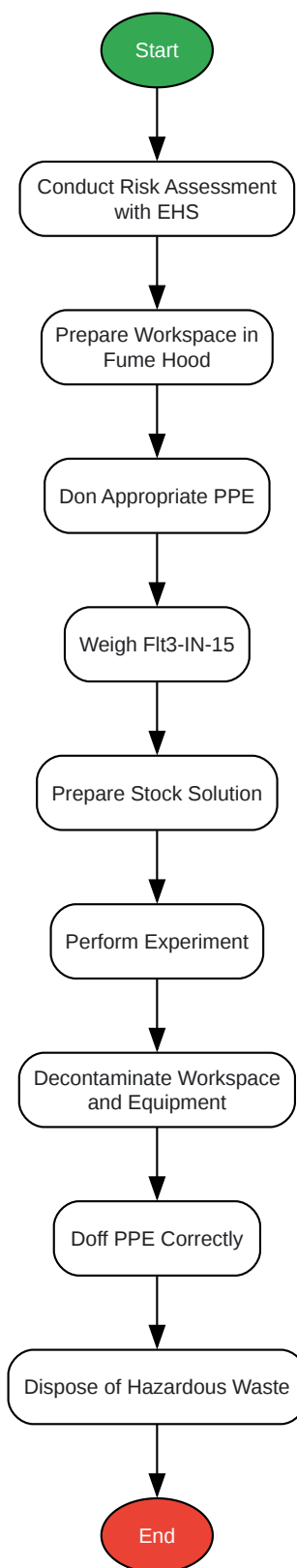
- Solid Waste: Collect all contaminated solid waste (e.g., used gloves, bench paper, weigh boats, pipette tips) in a designated, labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **Flt3-IN-15** in a labeled, sealed, and chemically compatible hazardous waste container.
- Disposal: All hazardous waste must be disposed of through your institution's EHS department in accordance with local, state, and federal regulations.[3][4] Do not dispose of **Flt3-IN-15** down the drain or in the regular trash.[5]

Visualizing the Biological Context and Experimental Workflow

Flt3 Signaling Pathway

The Fms-like tyrosine kinase 3 (FLT3) is a receptor tyrosine kinase that plays a crucial role in the proliferation, survival, and differentiation of hematopoietic progenitor cells. Upon binding of its ligand (FL), FLT3 dimerizes and autophosphorylates, activating downstream signaling pathways such as PI3K/AKT, RAS/MAPK, and STAT5. In certain leukemias, mutations in FLT3 can lead to its constitutive activation, promoting uncontrolled cell growth.





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